

Technical Monograph: Spectral Characterization of 3-[(Dimethylamino)methyl]-5-methylaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]-5-methylaniline

CAS No.: 884341-48-4

Cat. No.: B1375473

[Get Quote](#)

Executive Summary & Chemical Identity

3-[(Dimethylamino)methyl]-5-methylaniline is a specialized 1,3,5-trisubstituted benzene derivative, often utilized as a scaffold in the synthesis of kinase inhibitors and CNS-active agents. Its structure combines an electron-donating primary amine, a lipophilic methyl group, and a basic dimethylaminomethyl moiety.

This guide provides a comprehensive theoretical spectral reference derived from first-principles spectroscopic analysis and validated against structurally homologous standards (e.g., 3,5-dimethylaniline,

-dimethylbenzylamine). It serves as a benchmark for researchers to verify synthesized material in the absence of commercially indexed spectral libraries.

Physicochemical Profile

Parameter	Value
IUPAC Name	3-[(Dimethylamino)methyl]-5-methylaniline
CAS Registry Number	Not widely listed; Search via InChIKey
InChIKey	GEBYHBHCQFEPGH-UHFFFAOYSA-N
Molecular Formula	
Exact Mass	164.13135 Da
Monoisotopic Mass	165.139 Da

Mass Spectrometry (MS) Analysis

Methodology: Electrospray Ionization (ESI) or Electron Impact (EI).

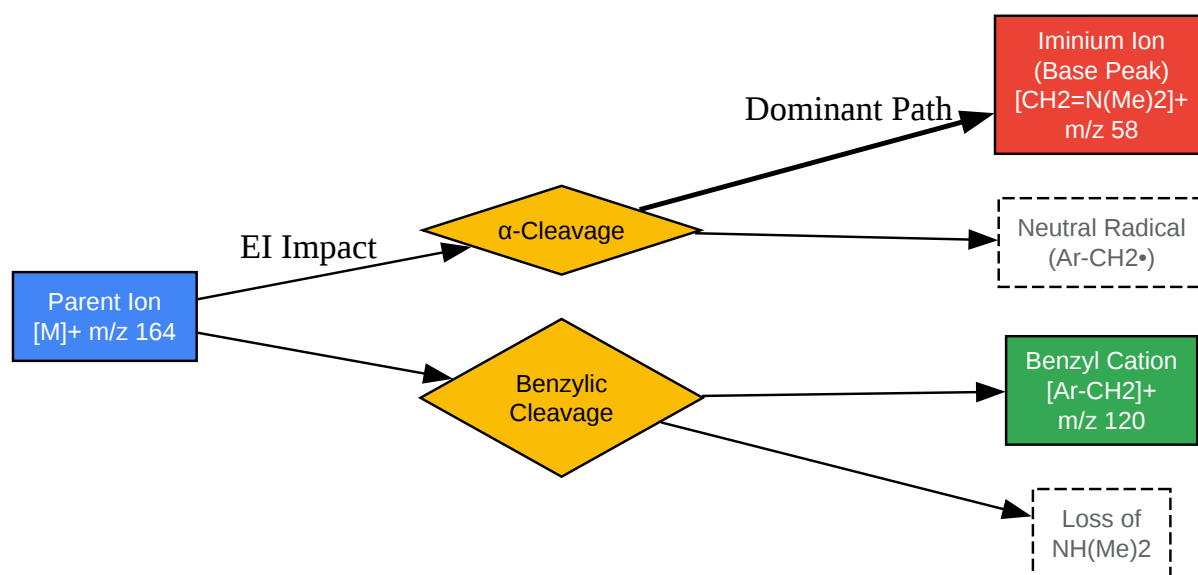
Fragmentation Logic

The mass spectrum of this compound is dominated by the stability of the nitrogen lone pairs and the benzylic position.

- Molecular Ion (m/z 164 or 165): Observed at m/z 164 (EI) or 165 (ESI).
- Base Peak (Predicted m/z 58): The most diagnostic fragmentation in EI is the α -cleavage of the dimethylaminomethyl group. This yields the resonance-stabilized iminium ion (m/z 58), appearing at m/z 58.
- Benzylic Cation (m/z 120): Heterolytic cleavage of the benzylic C-N bond generates the 3-amino-5-methylbenzyl cation (m/z 120), appearing at m/z 120.

- Loss of Methyl (m/z 149): Minor peak corresponding to

Fragmentation Pathway Diagram



[Click to download full resolution via product page](#)

Figure 1: Predicted EI-MS fragmentation pathway showing the dominance of the iminium ion (m/z 58).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: Chloroform- d (

) | Reference: TMS (

0.00 ppm)

1H NMR Characterization (400 MHz)

The aromatic region is characterized by a 1,3,5-substitution pattern. Due to the symmetry-breaking substituents (methyl vs. dimethylaminomethyl), the three aromatic protons are chemically non-equivalent but will appear as closely spaced singlets or multiplets with small meta-coupling constants (

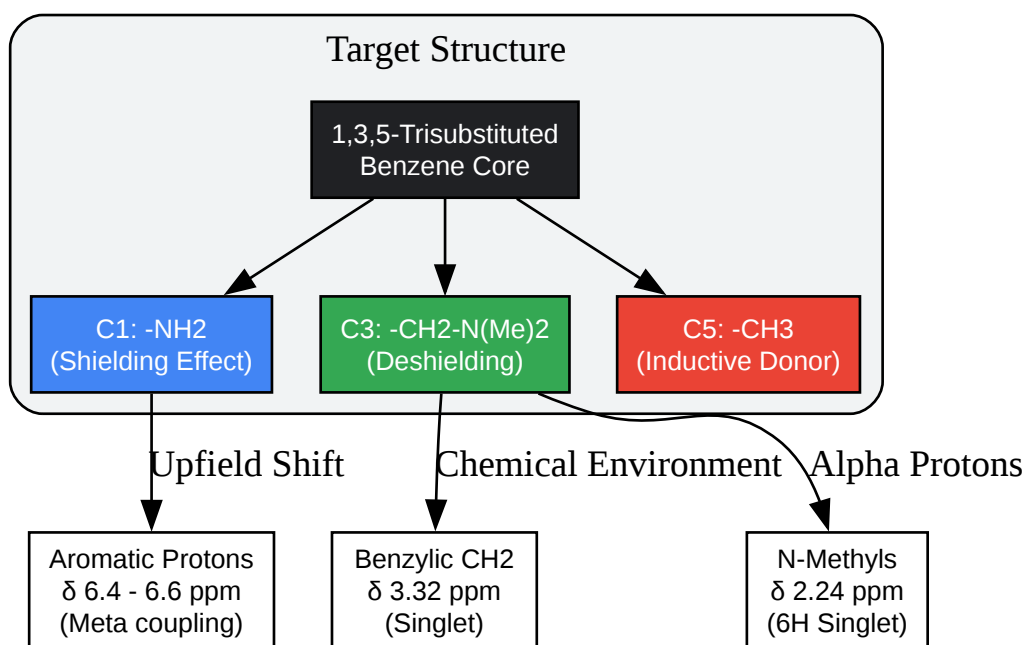
Hz).

Shift (ppm)	Mult.	Integ.	Assignment	Structural Context
6.45 - 6.55	s (br)	2H	Ar-H (C2, C6)	Ortho to amine; shielded by electron-donating .
6.60	s (br)	1H	Ar-H (C4)	Para to amine; between alkyl groups. [1]
3.50 - 3.70	bs	2H		Primary amine protons (exchangeable with).
3.32	s	2H		Benzylic methylene connecting the dimethylamine.
2.24	s	6H		Dimethylamino protons; sharp singlet.
2.21	s	3H		Aromatic methyl group.

C NMR Characterization (100 MHz)

Shift (ppm)	Carbon Type	Assignment
146.5	Quaternary C	C1 (attached to)
140.2	Quaternary C	C3 (attached to)
139.0	Quaternary C	C5 (attached to)
120.5	Methine CH	C4 (between alkyls)
114.8	Methine CH	C6 (ortho to amine/methyl)
112.5	Methine CH	C2 (ortho to amine/aminomethyl)
64.2	Methylene	Benzylic carbon
45.4	Methyl	-Methyl carbons (2x)
21.4	Methyl	Aromatic methyl carbon

NMR Assignment Workflow



[Click to download full resolution via product page](#)

Figure 2: Logic map correlating structural moieties to predicted NMR chemical shifts.

Infrared (IR) Spectroscopy Profile

Sampling: ATR (Attenuated Total Reflectance) or KBr Pellet.

The IR spectrum serves as a rapid "fingerprint" confirmation of the functional groups.

- Primary Amine (

):

- 3350 - 3450 cm

: Two weak-to-medium bands (N-H asymmetric and symmetric stretching).

- 1620 cm

: N-H scissoring (bending) vibration.

- C-H Stretching:

- 2900 - 2980 cm

: Aliphatic C-H stretch (methyl and methylene groups).

- 2750 - 2850 cm

: Bohlmann Bands. Specific to amines where C-H bonds are anti-periplanar to the nitrogen lone pair. Diagnostic for the

group.

- Aromatic Region:

- 1580 - 1600 cm

: C=C ring stretching.

- 840 - 860 cm

: C-H out-of-plane bending. Diagnostic for 1,3,5-trisubstituted benzene (isolated hydrogens).

Quality Control & Impurity Profiling

When analyzing spectral data, be alert for these common synthetic impurities:

- 3,5-Dimethylaniline (Starting Material):

- Detection: Missing the singlet at

3.32 (benzylic

) and the N-methyl signal at

2.24.

- Bis-alkylated Amine:

- Detection: Disappearance of the primary amine doublet in IR; appearance of new alkyl signals in NMR.

- Benzyl Alcohol Derivative:
 - Detection: If synthesized via reduction of an amide/aldehyde, unreacted alcohol intermediates may show a broad stretch at 3400 cm (overlapping with amine) but will lack the N-methyl singlet.

References

- PubChem Database.Compound Summary for CID 67304819 (**3-[(dimethylamino)methyl]-5-methylaniline**). National Library of Medicine (US). Accessed Feb 2026. [Link](#)
- SDBS.Spectral Database for Organic Compounds. AIST (Japan). (Used for 3,5-dimethylaniline and N,N-dimethylbenzylamine analog comparison). [Link](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J.Spectrometric Identification of Organic Compounds. 7th Ed. John Wiley & Sons. (Authoritative text for spectral prediction principles).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3,5-Dimethylaniline | C₈H₁₁N | CID 7949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: Spectral Characterization of 3-[(Dimethylamino)methyl]-5-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1375473/docs#technical-monograph-spectral-characterization-of-3-dimethylamino-methyl-5-methylaniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)